

# BP Fluor 555 Azide: A Technical Guide to Solubility and Application

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## Compound of Interest

Compound Name: BP Fluor 555 Azide

Cat. No.: B15557179

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This in-depth technical guide provides comprehensive information on the solubility and application of **BP Fluor 555 Azide**, a bright, water-soluble fluorescent dye essential for biomolecular labeling and detection through click chemistry.

## Core Properties of BP Fluor 555 Azide

**BP Fluor 555 Azide** is an orange-fluorescent dye featuring an azide moiety for covalent attachment to alkyne-modified biomolecules.<sup>[1][2][3]</sup> Its fluorescence is well-suited for excitation by 532 nm or 555 nm laser lines and can be visualized using TRITC (tetramethylrhodamine) filter sets.<sup>[1][2]</sup> The dye and its conjugates exhibit pH insensitivity in a range of pH 4 to 10, making it a robust tool for various biological applications.<sup>[1][2]</sup>

## Quantitative Data Summary

While precise quantitative solubility values for **BP Fluor 555 Azide** are not extensively published, the available data and typical experimental concentrations provide a strong indication of its solubility characteristics. The following table summarizes the key properties of **BP Fluor 555 Azide**.

| Property                              | Value                                                                         | Source(s) |
|---------------------------------------|-------------------------------------------------------------------------------|-----------|
| Molecular Weight                      | 915.1 g/mol                                                                   | [1]       |
| Molecular Formula                     | C <sub>37</sub> H <sub>50</sub> N <sub>6</sub> O <sub>13</sub> S <sub>4</sub> | [1]       |
| Excitation Maximum (λ <sub>ex</sub> ) | 555 nm                                                                        | [1]       |
| Emission Maximum (λ <sub>em</sub> )   | 572 nm                                                                        | [1]       |
| Extinction Coefficient                | 155,000 cm <sup>-1</sup> M <sup>-1</sup>                                      | [1][4]    |
| Recommended Solvents                  | Water, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)                     | [1][4]    |
| Qualitative Solubility                | Good in Water, DMF, and DMSO                                                  |           |
| Typical Stock Concentration           | 10 mM in DMSO                                                                 |           |
| Storage Conditions                    | -20°C, desiccated and protected from light                                    | [1]       |

## Experimental Protocols

### Preparation of a BP Fluor 555 Azide Stock Solution

A concentrated stock solution is the first step for most applications. Dimethyl sulfoxide (DMSO) is a common solvent for creating high-concentration stocks of fluorescent dyes.

Materials:

- **BP Fluor 555 Azide**
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes

## Protocol:

- Weighing the dye: Carefully weigh out a precise amount of **BP Fluor 555 Azide**. For example, to prepare a 10 mM stock solution from 1 mg of the dye (MW = 915.1 g/mol):
  - Moles =  $0.001 \text{ g} / 915.1 \text{ g/mol} \approx 1.09 \text{ } \mu\text{mol}$
  - Volume of DMSO for 10 mM =  $1.09 \text{ } \mu\text{mol} / 10,000 \text{ } \mu\text{mol/L} = 0.000109 \text{ L} = 109 \text{ } \mu\text{L}$
- Dissolving the dye: Add the calculated volume of anhydrous DMSO to the vial containing the **BP Fluor 555 Azide**.
- Mixing: Vortex the solution thoroughly until all the dye is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C, protected from light.

## General Protocol for Copper-Catalyzed Click Chemistry (CuAAC) Labeling

This protocol outlines a general workflow for labeling an alkyne-containing biomolecule with **BP Fluor 555 Azide**.

## Materials:

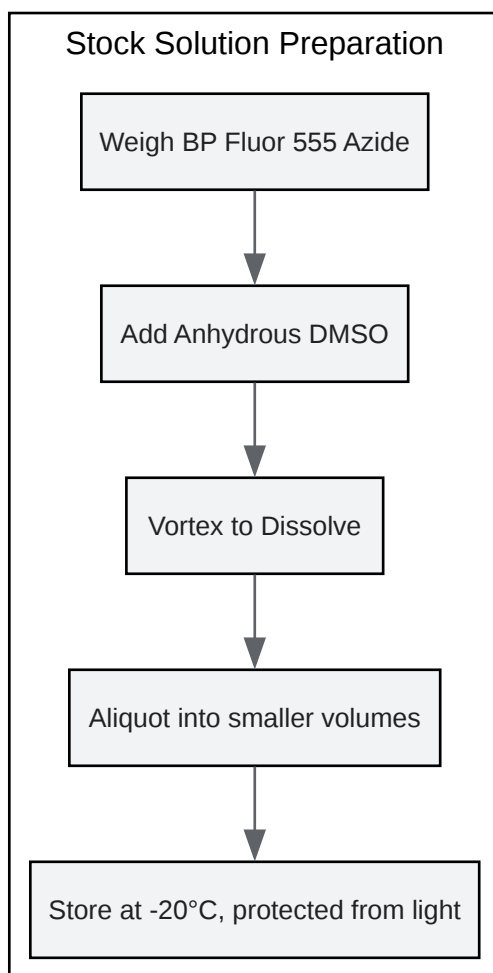
- Alkyne-modified biomolecule (e.g., protein, DNA)
- **BP Fluor 555 Azide** stock solution (10 mM in DMSO)
- Copper(II) sulfate ( $\text{CuSO}_4$ ) stock solution (e.g., 50 mM in water)
- Reducing agent stock solution (e.g., 50 mM sodium ascorbate in water, freshly prepared)
- Copper ligand (e.g., THPTA or TBTA) stock solution (optional but recommended to protect the biomolecule)
- Reaction buffer (e.g., phosphate-buffered saline, PBS)

#### Protocol:

- Prepare the reaction mixture: In a microcentrifuge tube, combine the alkyne-modified biomolecule with the reaction buffer.
- Add **BP Fluor 555 Azide**: Add the desired amount of the **BP Fluor 555 Azide** stock solution to the reaction mixture. The final concentration will depend on the specific application.
- Add copper catalyst components:
  - If using a ligand, pre-mix the  $\text{CuSO}_4$  solution with the ligand solution before adding to the reaction mixture.
  - Add the freshly prepared sodium ascorbate solution to initiate the reaction.
- Incubation: Incubate the reaction at room temperature for 30-60 minutes, protected from light.
- Purification: Remove the unreacted dye and catalyst components using an appropriate method for your biomolecule, such as gel filtration, dialysis, or precipitation.

## Visualizations

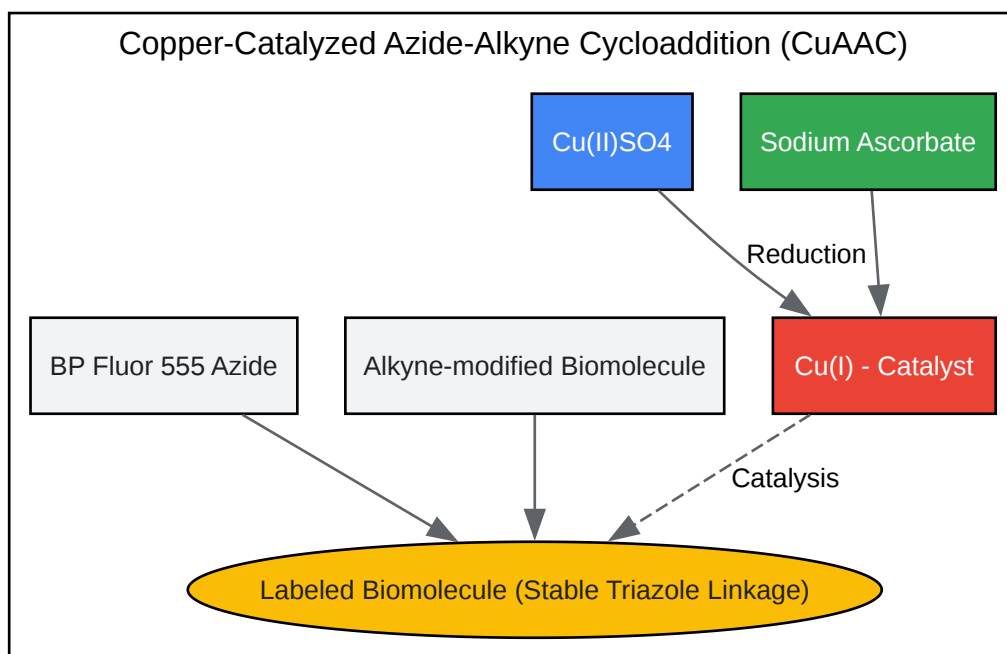
### Experimental Workflow for Preparing BP Fluor 555 Azide Stock Solution



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Caption: Workflow for preparing a **BP Fluor 555 Azide** stock solution.

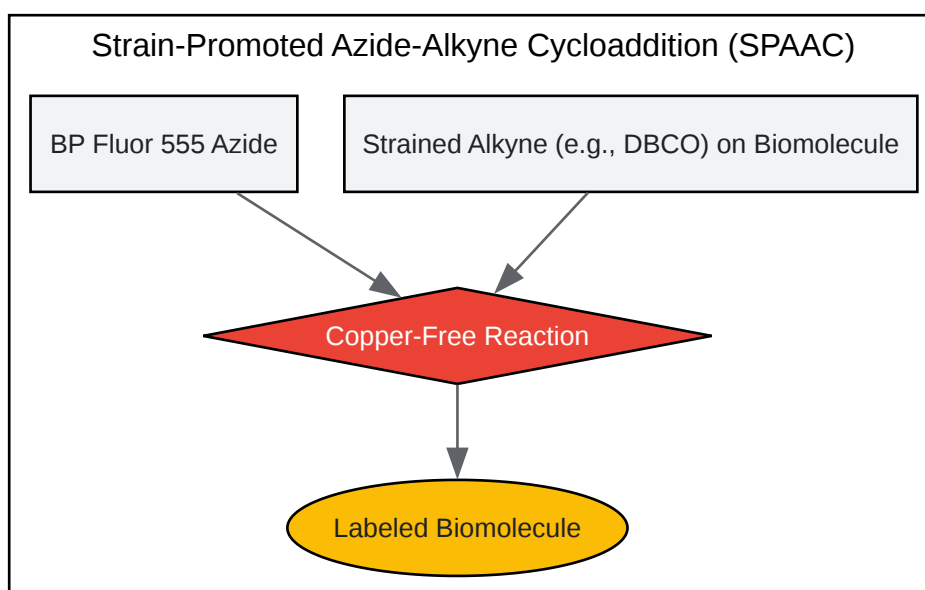
## Signaling Pathway for Copper-Catalyzed Click Chemistry (CuAAC)



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Caption: Mechanism of Copper-Catalyzed Click Chemistry (CuAAC).

## Logical Relationship for Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)



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Caption: Logical flow of a copper-free click chemistry reaction.

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## References

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